

Comparative Analysis: 3,4-Diamino-5-hydroxy-L-phenylalanine and Anthranilic Acid

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Compound of Interest

Compound Name: 3,4-DAA

Cat. No.: B10766947

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A comprehensive comparison between 3,4-diamino-5-hydroxy-L-phenylalanine and anthranilic acid is currently challenging due to the limited availability of scientific literature and experimental data for 3,4-diamino-5-hydroxy-L-phenylalanine. While extensive research has been conducted on anthranilic acid and its derivatives, detailing their physicochemical properties, synthesis, and diverse biological activities, similar information for 3,4-diamino-5-hydroxy-L-phenylalanine is not readily accessible in published scientific literature.

This guide will proceed by presenting the well-documented characteristics of anthranilic acid and will note the data deficiencies for 3,4-diamino-5-hydroxy-L-phenylalanine, highlighting a significant gap in the current scientific knowledge.

Physicochemical Properties

A fundamental aspect of any comparative analysis involves the examination of the physicochemical properties of the compounds in question. These properties influence their biological activity, formulation, and delivery.

Table 1: Comparison of Physicochemical Properties

Property	Anthranilic Acid	3,4-Diamino-5-hydroxy-L-phenylalanine
Molecular Formula	C ₇ H ₇ NO ₂	C ₉ H ₁₃ N ₃ O ₃
Molecular Weight	137.14 g/mol	211.22 g/mol
Appearance	White to off-white crystalline powder	Data not available
Melting Point	144-148 °C	Data not available
Solubility	Sparingly soluble in water; soluble in ethanol	Data not available
pKa	~2.1 (carboxyl group), ~4.9 (amino group)	Data not available

Synthesis and Experimental Protocols

The synthetic routes to a compound are critical for its availability for research and development. Similarly, detailed experimental protocols are essential for the replication and validation of scientific findings.

Anthranilic Acid Synthesis

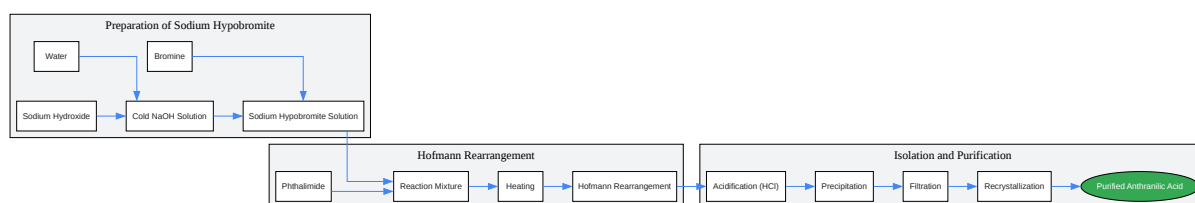
A common laboratory-scale synthesis of anthranilic acid involves the Hofmann degradation of phthalimide.

Experimental Protocol: Hofmann Degradation for Anthranilic Acid Synthesis

- **Preparation of Sodium Hypobromite:** In a flask, dissolve sodium hydroxide in water and cool the solution in an ice bath. Slowly add bromine to the cold sodium hydroxide solution while stirring to form sodium hypobromite.
- **Reaction with Phthalimide:** To the freshly prepared sodium hypobromite solution, add phthalimide.
- **Hofmann Rearrangement:** Heat the mixture. The amide is converted to a primary amine through the Hofmann rearrangement, yielding anthranilic acid.

- Isolation and Purification: Cool the reaction mixture and acidify it with a suitable acid (e.g., hydrochloric acid) to precipitate the anthranilic acid. The precipitate is then filtered, washed, and can be recrystallized from hot water to yield the purified product.

Workflow for Anthranilic Acid Synthesis via Hofmann Degradation



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Caption: Synthesis of Anthranilic Acid via Hofmann Degradation.

3,4-Diamino-5-hydroxy-L-phenylalanine Synthesis

Information regarding the synthesis of 3,4-diamino-5-hydroxy-L-phenylalanine is not available in the surveyed scientific literature.

Biological Activities and Signaling Pathways

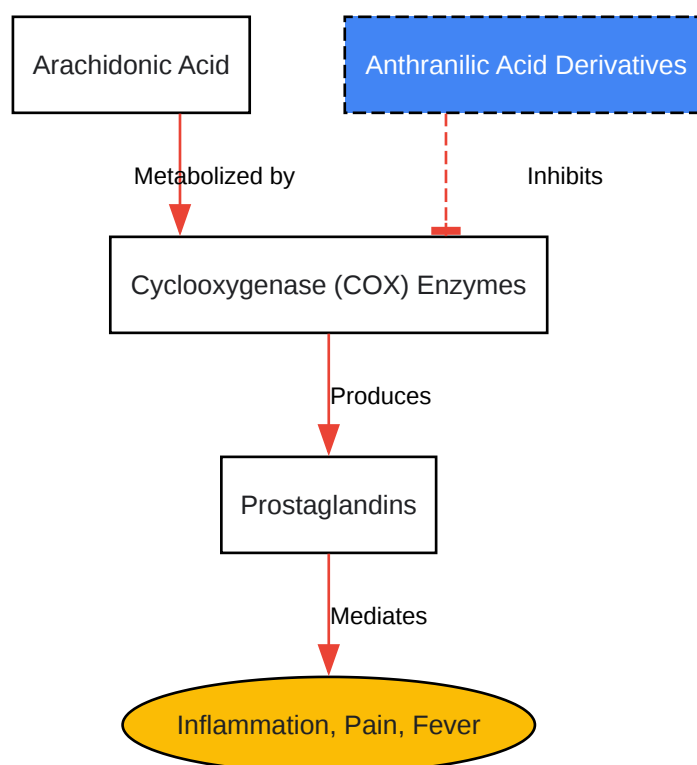
Anthranilic acid and its derivatives exhibit a wide range of biological activities. The lack of data for 3,4-diamino-5-hydroxy-L-phenylalanine prevents a comparative discussion in this section.

Anthranilic Acid: A Versatile Pharmacophore

Anthranilic acid is a well-established pharmacophore, forming the structural basis for numerous therapeutic agents. Its derivatives have demonstrated a variety of biological effects, including:

- **Anti-inflammatory and Analgesic Activity:** Many non-steroidal anti-inflammatory drugs (NSAIDs), such as mefenamic acid and diclofenac, are derivatives of anthranilic acid. These compounds typically exert their effects through the inhibition of cyclooxygenase (COX) enzymes, which are key in the inflammatory pathway.[1][2]
- **Antimicrobial Activity:** Certain derivatives of anthranilic acid have shown antibacterial and antifungal properties.[3][4] The exact mechanisms can vary but may involve the disruption of microbial cell membranes or the inhibition of essential enzymes.
- **Other Activities:** Derivatives of anthranilic acid have also been investigated for their potential as anticancer, antiviral, and insecticidal agents.[5]

Signaling Pathway: COX Inhibition by Anthranilic Acid Derivatives



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Caption: COX Inhibition by Anthranilic Acid Derivatives.

3,4-Diamino-5-hydroxy-L-phenylalanine: Biological Activity

There is no available data in the scientific literature regarding the biological activities or associated signaling pathways of 3,4-diamino-5-hydroxy-L-phenylalanine.

Conclusion

This comparative guide highlights a significant disparity in the available scientific knowledge between anthranilic acid and 3,4-diamino-5-hydroxy-L-phenylalanine. Anthranilic acid is a well-characterized compound with a rich history in medicinal chemistry, serving as a foundational scaffold for a multitude of drugs with diverse therapeutic applications. In stark contrast, 3,4-diamino-5-hydroxy-L-phenylalanine remains an obscure compound with no readily available data on its fundamental properties, synthesis, or biological function.

This knowledge gap underscores the vastness of unexplored chemical space and presents an opportunity for future research. The synthesis and biological evaluation of 3,4-diamino-5-hydroxy-L-phenylalanine could potentially unveil novel pharmacological activities and therapeutic applications. Further investigation is required to elucidate the properties of this compound and to enable a meaningful comparative analysis with well-established molecules like anthranilic acid.

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